

Application Note: Preparation of 3BrB-PP1 Stock Solution in DMSO

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Compound of Interest

Compound Name: 3BrB-PP1

Cat. No.: B140186

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Audience: Researchers, scientists, and drug development professionals.

Summary: This document provides a detailed protocol for the preparation, handling, and storage of a **3BrB-PP1** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent. **3BrB-PP1** is an ATP-competitive analog used to specifically inhibit protein kinases with engineered mutations in the ATP-binding pocket.^[1] Adherence to this protocol will ensure the accurate and reproducible preparation of the stock solution for use in various experimental assays.

Compound Data and Properties

A summary of the key quantitative data for **3BrB-PP1** is presented in the table below.

Property	Value	Citations
Molecular Weight	360.25 g/mol	^{[1][2][3]}
Molecular Formula	C ₁₆ H ₁₈ BrN ₅	^[2]
CAS Number	956025-99-3	^{[1][2]}
Appearance	Solid (White to off-white)	^{[1][4]}
Solubility in DMSO	100 mg/mL (277.59 mM)	^{[1][4]}

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **3BrB-PP1** in DMSO. The concentration can be adjusted as needed based on experimental requirements.

Materials and Equipment

- **3BrB-PP1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Stock Solution Preparation (Example: 1 mL of 10 mM Stock)

- Calculate Required Mass:
 - Use the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times (1 \text{ mL} / 1000 \text{ mL/L}) \times 360.25 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 360.25 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.60 \text{ mg}$
- Weighing **3BrB-PP1**:
 - Tare a sterile microcentrifuge tube or vial on an analytical balance.

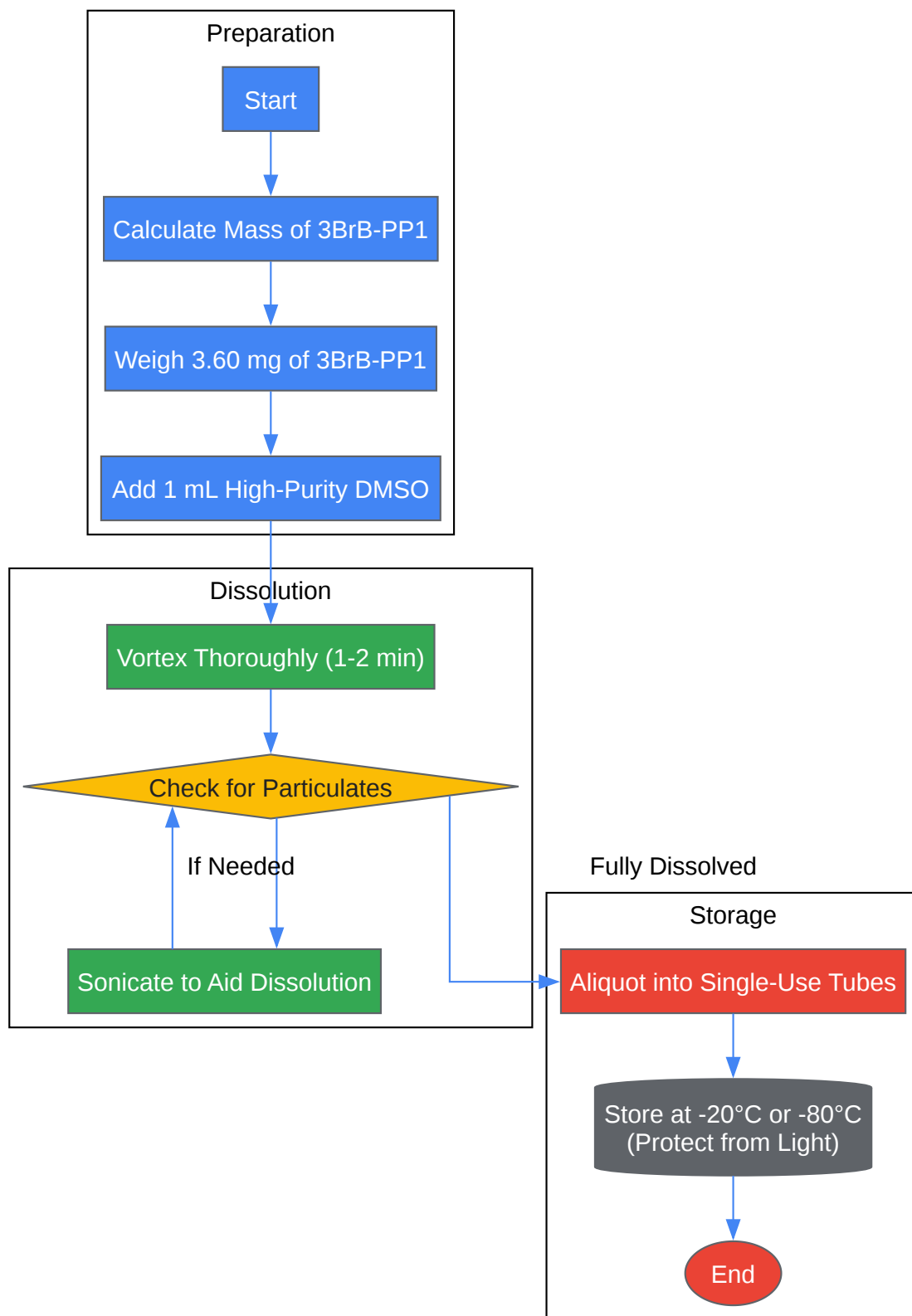
- Carefully weigh out 3.60 mg of **3BrB-PP1** powder into the tared container.
- Dissolution in DMSO:
 - Add 1 mL of high-purity DMSO to the container with the **3BrB-PP1** powder. It is crucial to use newly opened DMSO, as it is hygroscopic and absorbed water can significantly impact solubility.[\[1\]](#)[\[4\]](#)
 - Cap the container tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution for any undissolved particulates. If precipitation or phase separation is observed, sonication can be used to aid dissolution.[\[1\]](#)
- Aliquoting and Storage:
 - Once a clear solution is obtained, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes.
 - This practice prevents product inactivation from repeated freeze-thaw cycles.[\[1\]](#)[\[5\]](#)

Storage and Handling

- Long-term Storage: Store the aliquoted stock solution at -80°C for up to 6 months.[\[1\]](#)[\[4\]](#)
- Short-term Storage: For more frequent use, the solution can be stored at -20°C for up to 1 month.[\[1\]](#)[\[4\]](#)
- Important: Always protect the stock solution from light.[\[1\]](#)[\[4\]](#)
- When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is low (typically <0.5%) to avoid cytotoxicity.[\[5\]](#) It is recommended to perform serial dilutions of the stock solution in DMSO before the final dilution into aqueous media to prevent precipitation.[\[6\]](#)

Workflow and Signaling Pathway Diagrams

The following diagram illustrates the experimental workflow for preparing the **3BrB-PP1** stock solution.



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Caption: Workflow for **3BrB-PP1** Stock Solution Preparation.

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